

An In-depth Technical Guide to 2,2,2-Trifluoroethoxyamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,2,2-Trifluoroethoxyamine hydrochloride*

Cat. No.: *B1368114*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2,2,2-Trifluoroethoxyamine hydrochloride, also known as O-(2,2,2-Trifluoroethyl)hydroxylamine hydrochloride, is a specialized chemical reagent with growing importance in bioconjugation and synthetic chemistry. Its trifluoroethoxy group offers unique properties that can be advantageous in the development of novel therapeutics and research tools. This guide provides a comprehensive overview of the basic properties, synthesis, and applications of **2,2,2-Trifluoroethoxyamine hydrochloride**, with a focus on its utility in oxime ligation reactions. Detailed experimental protocols and safety information are also included to facilitate its effective and safe use in a laboratory setting.

Core Properties

2,2,2-Trifluoroethoxyamine hydrochloride is a hydroxylamine derivative distinguished by the presence of a trifluoroethyl group attached to the oxygen atom. This structural feature significantly influences its reactivity and physical properties. The hydrochloride salt form enhances its stability and solubility in aqueous media.

Physicochemical Properties

Quantitative data for **2,2,2-Trifluoroethoxyamine hydrochloride** is summarized in the table below. It is important to note that experimentally determined values for properties such as melting and boiling points are not widely available in the public domain and can vary based on the purity of the substance.

Property	Value	Source
CAS Number	68401-66-1	[1] [2]
Molecular Formula	C ₂ H ₅ ClF ₃ NO	[1]
Molecular Weight	151.52 g/mol	[1]
Appearance	White powder	[1]
Purity	Typically ≥95%	[1]
Predicted Boiling Point	112°C at 760 mmHg	[1]
Predicted Flash Point	21.5°C	[1]

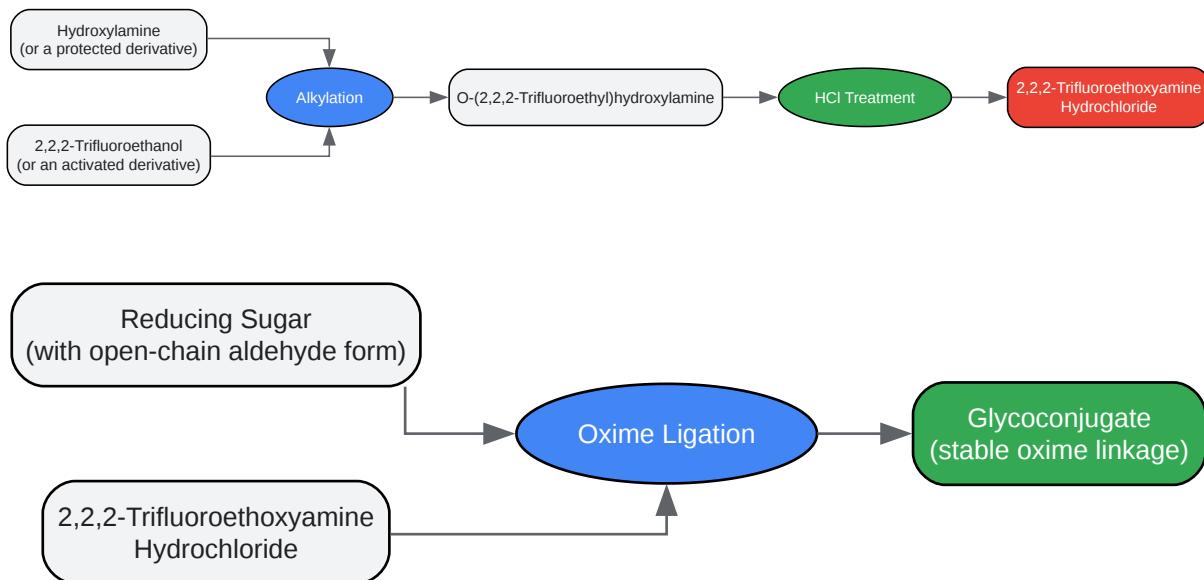
Spectroscopic Data

Detailed experimental spectroscopic data for **2,2,2-Trifluoroethoxyamine hydrochloride** is not readily available in public spectral databases. Researchers should perform their own analytical characterization (NMR, IR, MS) to confirm the identity and purity of the compound before use. Predicted spectral information can be found in chemical databases.[\[3\]](#)

Synthesis and Handling

Synthetic Approach

The synthesis of O-alkylated hydroxylamines like **2,2,2-Trifluoroethoxyamine hydrochloride** can be achieved through the alkylation of a protected hydroxylamine followed by deprotection. A general synthetic pathway is outlined below.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. O-(2,2,2-trifluoroethyl)hydroxylamine,hydrochloride price,buy Formaldehyde,Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
- 2. fluorochem.co.uk [fluorochem.co.uk]
- 3. PubChemLite - O-(2,2,2-trifluoroethyl)hydroxylamine hydrochloride (C₂H₄F₃NO) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2,2-Trifluoroethoxyamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1368114#2-2-2-trifluoroethoxyamine-hydrochloride-basic-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com